

Advanced Oxidation Processes for Reactive Green 19 Removal: A Comparative Guide

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Compound of Interest

Compound Name: Reactive Green 19

Cat. No.: B12281969

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The effective removal of textile dyes like **Reactive Green 19** (RG19) from wastewater is a significant environmental challenge due to their complex aromatic structures and resistance to conventional treatment methods. Advanced Oxidation Processes (AOPs) have emerged as a promising solution, utilizing highly reactive hydroxyl radicals ($\bullet\text{OH}$) to degrade these recalcitrant pollutants. This guide provides an objective comparison of the efficacy of various AOPs for RG19 removal, supported by experimental data.

Comparative Efficacy of Advanced Oxidation Processes

The following table summarizes the performance of different AOPs in degrading **Reactive Green 19**, based on published experimental data. The efficiency of these processes is influenced by various operational parameters.

Advanced Oxidation Process (AOP)	Catalyst /Reagents	Initial Dye Conc. (mg/L)	pH	Reaction Time (min)	Degradation Efficiency (%)	TOC/COD Removal (%)	Reference
Photocatalysis	CdO-TiO ₂ nanocomposite	75	7.5	180	94.53 (Decolorization)	Not Specified	
nano ZnO	Not Specified	8	160	100 (Decolorization)	Not Specified		
Ozonation	O ₃	Not Specified	Not Specified	Not Specified	75 (Color Removal)	10 (COD Removal)	
O ₃ /S ₂ O ₈ ²⁻	100	9	Not Specified	Complete Decolorization	Not Specified		
O ₃ /UV	524	10	54	Complete Decolorization	Not Specified		
UV/H ₂ O ₂	UV/H ₂ O ₂	Not Specified	Optimal	20	Complete Decolorization	>63 (TOC Removal)	
Photo-Fenton	Fe ²⁺ /H ₂ O ₂ /UV	Not Specified	3	90	Not Specified	95 (TOC Removal)	
Anodic Oxidation	Boron-Doped Diamond (BDD) Electrode	Not Specified	3-11	<30	Complete Decolorization	Not Specified	

Experimental Protocols

Detailed methodologies for the key AOPs are provided below to facilitate the replication of these experiments.

Photocatalytic Degradation using CdO-TiO₂ Nanocomposite

- **Catalyst Synthesis:** CdO-TiO₂ nanocomposites are synthesized via the sol-gel method. Precursors, such as cadmium acetate and titanium isopropoxide, are hydrolyzed separately at 80°C. The pH is adjusted using 0.1N HCl or NH₄OH. The precursor solutions are then mixed, stirred vigorously for 3 hours at 80°C, dried in a hot air oven at 100°C, and finally calcined at 450°C for 3 hours.
- **Experimental Setup:** The photocatalytic degradation is conducted in a batch reactor (e.g., a 250 mL beaker) under solar or simulated solar irradiation.
- **Procedure:**
 - Prepare a 75 mg/L aqueous solution of **Reactive Green 19**.
 - Adjust the pH of the solution to 7.5 using 0.1N HCl or NaOH.
 - Add the CdO-TiO₂ nanocomposite catalyst at a loading of 1 g/L.
 - Place the beaker on a magnetic stirrer to ensure a homogenous suspension.
 - Expose the solution to solar irradiation for 180 minutes.
 - Withdraw aliquots at regular intervals, centrifuge to remove the catalyst, and measure the absorbance of the supernatant using a UV-Vis spectrophotometer at the maximum wavelength of RG19 to determine the degradation efficiency.

Ozonation with Persulfate (O₃/S₂O₈²⁻)

- **Experimental Setup:** A batch reactor equipped with an ozone generator and a gas diffuser is used.

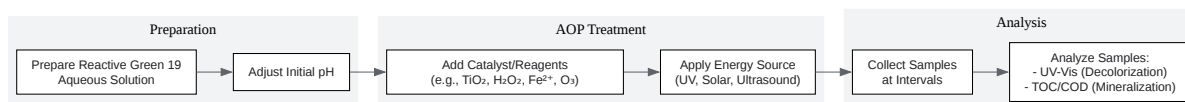
- Procedure:
 - Prepare a 100 mg/L solution of **Reactive Green 19**.
 - Adjust the initial pH of the solution to 9.
 - Add sodium persulfate ($\text{Na}_2\text{S}_2\text{O}_8$) to achieve a concentration of 60 mM.
 - Bubble ozone gas through the solution at a constant flow rate.
 - Monitor the decolorization by taking samples at different time intervals and analyzing them with a UV-Vis spectrophotometer.

UV/ H_2O_2 Process

- Experimental Setup: A photochemical reactor equipped with a UV lamp (e.g., a low-pressure mercury lamp) is used. The reactor should have a system for continuous stirring.
- Procedure:
 - Prepare an aqueous solution of **Reactive Green 19**.
 - Adjust the pH to the optimal level (which needs to be determined experimentally, but is often in the acidic to neutral range for this process).
 - Add the optimal dose of hydrogen peroxide (H_2O_2).
 - Turn on the UV lamp to initiate the reaction.
 - Collect samples at regular time intervals and measure the absorbance to determine the extent of decolorization.
 - For mineralization studies, measure the Total Organic Carbon (TOC) of the initial and final samples.

Experimental Workflow

The following diagram illustrates a general experimental workflow for the treatment of **Reactive Green 19** using Advanced Oxidation Processes.



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